

Application Notes & Protocols for the Synthesis of Lepimectin A4

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Compound of Interest

Compound Name: *Lepimectin A4*

Cat. No.: *B3025985*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lepimectin A4 is a synthetic macrocyclic lactone and a key component of the insecticide lepidectin.[1][2][3] It is structurally related to the milbemycin family of natural products. This document provides a detailed protocol for the synthesis of **Lepimectin A4**, commencing from the advanced intermediate, 15-hydroxy-5-ketomilbemycin A4. The synthesis involves a two-step process: a catalyzed esterification and rearrangement, followed by a stereoselective reduction of a ketone.

Chemical Structures

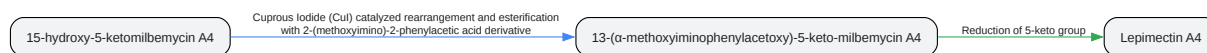
Lepimectin A4:

- Molecular Formula: $C_{41}H_{53}NO_{10}$ [1][4]
- Molecular Weight: 719.87 g/mol [1]
- IUPAC Name: (6R,13R,25R)-5-O-demethyl-28-deoxy-6,28-epoxy-25-ethyl-13-[[[(methoxyimino)phenylacetyl]oxy]-milbemycin B[1][3]

Reaction Pathway

The synthesis of **Lepimectin A4** from 15-hydroxy-5-ketomilbemycin A4 proceeds through a proposed two-step sequence as outlined in the literature.[5]

Diagram of the Proposed Synthesis Workflow



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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Lepimectin A4 | C41H53NO10 | CID 139033095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. WO2020108146A1 - Preparation method for lepimectin, and intermediate thereof - Google Patents [patents.google.com]
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